

# An In-Depth Technical Guide to Iodoethane-1-D1

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## Compound of Interest

Compound Name: *Iodoethane-1-D1*

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This technical guide provides a comprehensive overview of **iodoethane-1-d1**, a deuterated isotopologue of iodoethane, intended for researchers, scientists, and professionals in drug development. This document details its chemical properties, and potential synthetic approaches, and presents data in a structured format.

## Chemical Properties and Identification

**Iodoethane-1-d1**, also known as  $[1-^2\text{H}_1]\text{ethyl iodide}$ , is a valuable isotopically labeled compound used in various research applications, including mechanistic studies and as a tracer. [1] The incorporation of a deuterium atom at the first position provides a means to track the molecule's fate in chemical reactions and biological systems.

### Summary of Quantitative Data

Property	Value	Source(s)
Molecular Weight	156.97 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Monoisotopic Mass	156.94987 Da	
Chemical Formula	C <sub>2</sub> H <sub>4</sub> DI	<a href="#">[1]</a>
CAS Number	3652-81-1	<a href="#">[1]</a> <a href="#">[2]</a>
Isotopic Enrichment	≥98 atom % D	<a href="#">[2]</a>
Appearance	Colorless liquid	<a href="#">[3]</a>
Storage	Room temperature, protected from light, moisture, and air	<a href="#">[2]</a> <a href="#">[3]</a>

#### Synonyms:

- [1-<sup>2</sup>H<sub>1</sub>]Ethyl iodide[\[1\]](#)
- 1-Iodoethane-d[\[1\]](#)
- 1-Iodoethane-1-d[\[1\]](#)
- Ethyl iodide-1-d[\[1\]](#)
- Ethyl-1-d1 iodide[\[1\]](#)
- 1-deuterio-1-iodoethane

## Experimental Protocols: Synthesis

A standard method for the preparation of iodoalkanes involves the reaction of the corresponding alcohol with a source of iodine, such as phosphorus triiodide (PI<sub>3</sub>). Phosphorus triiodide is often generated in situ from red phosphorus and iodine.[\[4\]](#) To synthesize **iodoethane-1-d1**, this procedure would be adapted using ethanol-1-d1 as the starting material.

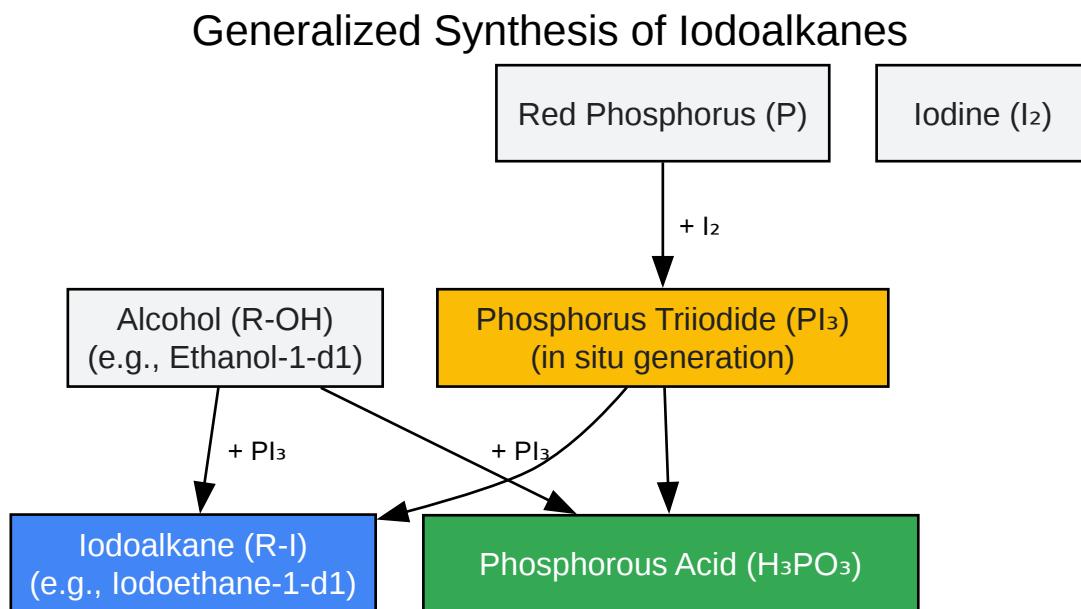
General Protocol for the Synthesis of Iodoethane from Ethanol:

- Reaction Setup: In a round-bottomed flask fitted with a reflux condenser, place red phosphorus and ethanol.[4]
- Addition of Iodine: Add powdered iodine in small portions to the flask while monitoring the reaction, as it is exothermic.[4]
- Reflux: After the addition of iodine is complete, allow the mixture to stand and then heat it on a water bath to drive the reaction to completion.[4]
- Work-up: The resulting iodoethane is then purified through distillation and washing steps to remove unreacted starting materials and byproducts.[4]

For the synthesis of **iodoethane-1-d1**, ethanol-1-d1 would be substituted for ethanol in the above procedure. The other reagents would remain the same.

## Visualization of Synthetic Pathway

The following diagram illustrates the general synthetic pathway for the production of iodoalkanes from alcohols, which is applicable for the synthesis of **iodoethane-1-d1**.



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Generalized synthesis of iodoalkanes.

## Stability and Storage

**Iodoethane-1-d1** is a stable compound but can discolor upon exposure to light.<sup>[3]</sup> It is incompatible with strong bases, magnesium, and strong oxidizing agents.<sup>[3]</sup> For long-term storage, it is recommended to keep the compound at room temperature, protected from light, moisture, and air.<sup>[2][3]</sup> It is also advised to re-analyze the chemical purity of the compound after three years of storage.<sup>[2]</sup>

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